

BRD-6929: Application Notes and Experimental Protocols for Cell Culture

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Compound of Interest

Compound Name: BRD-6929

Cat. No.: B15566802

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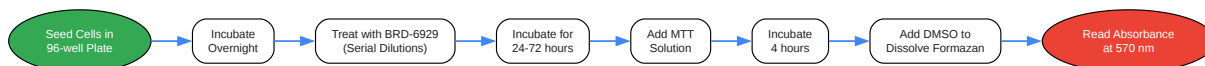
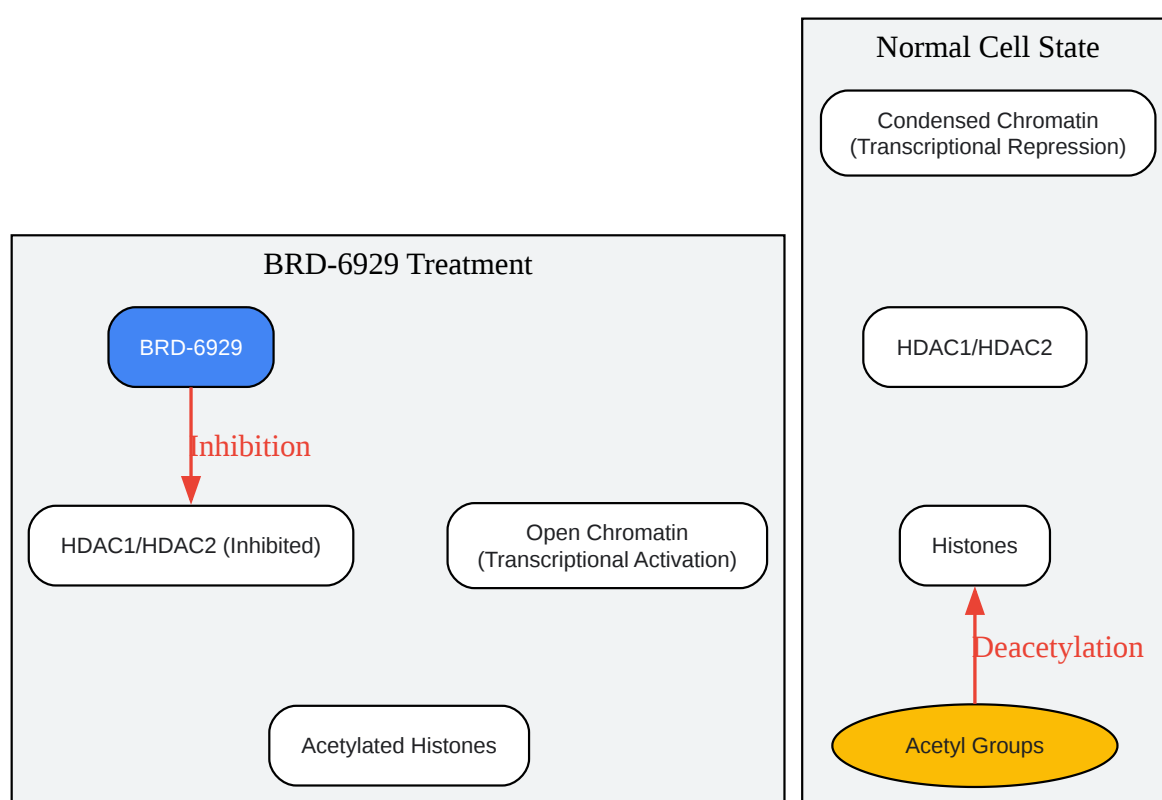
Introduction

BRD-6929 is a potent and selective small molecule inhibitor of Class I histone deacetylases (HDACs), specifically targeting HDAC1 and HDAC2.[1][2] Histone deacetylases are a class of enzymes that play a critical role in the epigenetic regulation of gene expression. They remove acetyl groups from lysine residues on both histone and non-histone proteins, leading to a more compact chromatin structure and generally causing transcriptional repression.[3] By inhibiting HDAC1 and HDAC2, **BRD-6929** promotes histone hyperacetylation, which relaxes the chromatin structure and alters gene expression. This can lead to the induction of cell cycle arrest, differentiation, and apoptosis in cancer cells, making it a valuable tool for oncology research and drug development.[3]

These application notes provide detailed methodologies for utilizing **BRD-6929** in cell culture experiments, including protocols for assessing its biological activity and elucidating its mechanism of action.

Mechanism of Action

BRD-6929 functions by binding to the active site of HDAC1 and HDAC2, preventing the deacetylation of their substrates. This inhibition leads to an accumulation of acetylated histones, which neutralizes the positive charge of lysine residues and weakens their interaction with the negatively charged DNA backbone. The resulting "open" chromatin conformation allows for the binding of transcription factors and other regulatory proteins, leading to the altered expression of genes that can govern cellular processes such as proliferation and survival.



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